

Application Notes & Protocols: Solvothermal Synthesis of Crystalline Tungsten Trisulfide (WS₃)

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Compound of Interest		
Compound Name:	WS3	
Cat. No.:	B611823	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Tungsten trisulfide (WS₃), a lesser-known counterpart to the well-studied tungsten disulfide (WS₂), has garnered interest for its potential applications, notably as an electrochemical catalyst.[1][2] Historically, WS₃ has primarily been synthesized in an amorphous form, which has limited the understanding of its crystal structure and properties.[2] Recent advancements have enabled the synthesis of crystalline WS₃ through a solvothermal method.[2] This protocol details a reproducible solvothermal synthesis of crystalline WS₃ with a unique "desert-rose-like" morphology.[3][2]

Experimental Protocol

This section outlines the detailed methodology for the solvothermal synthesis of crystalline WS₃.

Materials:

- Tungsten trioxide hydrate (WO₃-0.33H₂O)
- Thioacetamide (C₂H₅NS)



- N,N-Dimethylformamide (DMF)
- Deionized water

Equipment:

- 23 mL Teflon-lined stainless-steel autoclave
- Centrifuge (capable of 10,000 rpm)
- Freeze-dryer
- Standard laboratory glassware and safety equipment

Procedure:

- Precursor Mixture Preparation: In a suitable vessel, thoroughly mix 0.10 g of WO₃·0.33H₂O,
 0.42 g of thioacetamide, and 14 g of DMF.[1]
- Solvothermal Reaction: Transfer the mixture into a 23 mL Teflon-lined stainless-steel autoclave. Seal the autoclave and heat it to 200 °C for 12 hours.[1]
- Product Collection: After the reaction, allow the autoclave to cool down to room temperature.
 Collect the black precipitate by centrifugation at 10,000 rpm.[1][3]
- Washing: Wash the collected precipitate with deionized water five times to remove any unreacted precursors and solvent residues.
- Drying: Freeze-dry the washed product to obtain the final crystalline WS₃ powder.[1]

Data Presentation

The synthesized crystalline WS₃ exhibits distinct structural and morphological characteristics. The following table summarizes key quantitative data obtained from characterization studies.



Parameter	Value	Characterization Technique
Crystal System	Trigonal	3D Electron Diffraction & Powder X-ray Diffraction
Lattice Parameters (Hexagonal)	a = 5.30 Å, b = 5.30 Å, c = 29.0 Å, α = 90°, β = 90°, γ = 120°	3D Electron Diffraction & Powder X-ray Diffraction
Morphology	Desert-rose-like microspheres	Scanning Electron Microscopy (SEM)

Characterization

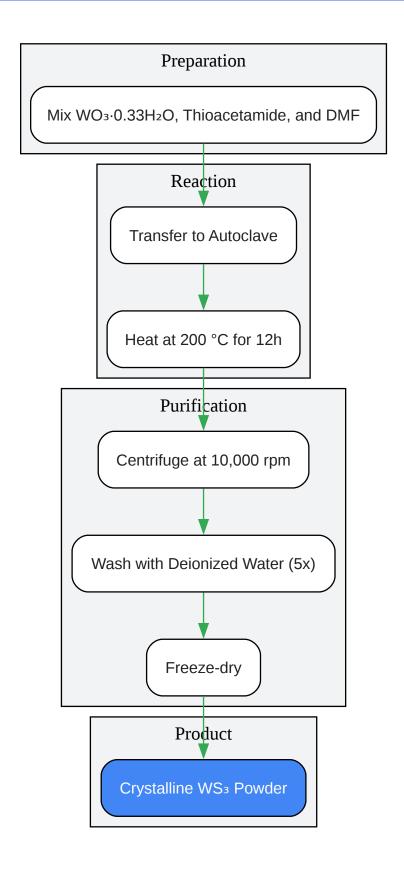
The composition and crystallinity of the synthesized WS₃ can be confirmed through various analytical techniques:

- X-ray Photoelectron Spectroscopy (XPS): Confirms the elemental composition and oxidation states of tungsten and sulfur.[1][3]
- Thermogravimetric Analysis (TGA): Can be used to study the thermal stability of the material.
- Powder X-ray Diffraction (XRD): Used to determine the crystal structure and phase purity.
 The diffraction peak at approximately 31.8° can be assigned to the (0 1 8) plane of the trigonal crystal structure.[1]
- Scanning Electron Microscopy (SEM): Reveals the "desert-rose-like" microsphere morphology of the crystalline WS₃.[3]

Experimental Workflow

The following diagram illustrates the key steps in the solvothermal synthesis of crystalline WS3.





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Solvothermal synthesis workflow for crystalline WS3.



Potential Applications

The synthesized crystalline WS₃ shows potential as a catalyst for the electrochemical hydrogen evolution reaction (HER), extending the applications of layered tungsten sulfide materials.[1][3] [2] Further research into its unique crystalline structure may unveil additional applications in electronics and materials science.

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References

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- 2. Synthesis of crystalline WS3 with a layered structure and desert-rose-like morphology Nanoscale Advances (RSC Publishing) [pubs.rsc.org]
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